

Introduction: Understanding the Hazard Profile of 2-Chloro-5-nitroaniline

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Chloro-5-cyclopropoxyaniline

Cat. No.: B14830598

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2-Chloro-5-nitroaniline is a substituted aromatic amine that serves as a key intermediate in the synthesis of various organic compounds, including dyes, pigments, and potentially, active pharmaceutical ingredients.[1] Its molecular structure, featuring a chlorine atom, a nitro group, and an amino group on a benzene ring, confers a high degree of reactivity and a significant toxicological profile.[1] This guide provides a detailed examination of its hazard profile, outlines protocols for safe handling and emergency response, and is intended for professionals in research and development who may handle this or structurally related compounds. The causality behind the stringent protocols described herein stems from the compound's classification as highly toxic upon acute exposure through all primary routes—oral, dermal, and inhalation.[2][3]

Section 1: Hazard Identification and Comprehensive Risk Assessment

A thorough understanding of a chemical's hazards is the foundation of laboratory safety. For 2-Chloro-5-nitroaniline, the risks are severe, necessitating stringent control measures. The compound is classified as fatal if swallowed, in contact with skin, or if inhaled.[2][3] Furthermore, it is suspected of causing genetic defects and may cause damage to organs through prolonged or repeated exposure.[3]

GHS Classification and Toxicological Summary

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating hazard information. The classifications for 2-Chloro-5-nitroaniline are summarized below.

Hazard Class	Category	GHS Hazard Statement	Signal Word	Pictograms
Acute Toxicity, Oral	Category 2	H300: Fatal if swallowed	Danger	
Acute Toxicity, Dermal	Category 1	H310: Fatal in contact with skin	Danger	
Acute Toxicity, Inhalation	Category 2	H330: Fatal if inhaled	Danger	
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Danger	
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	Danger	
Germ Cell Mutagenicity	Category 2	H341: Suspected of causing genetic defects	Danger	
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H373: May cause damage to organs (blood and hematopoietic system) through prolonged or repeated exposure	Danger	
Hazardous to the Aquatic Environment, Long-term	Category 2	H411: Toxic to aquatic life with long lasting effects	Danger	

Data sourced from multiple safety data sheets.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

The primary target organs for this compound include the blood and the hematopoietic system. [1][5] Exposure can lead to methemoglobinemia, a condition where the iron in hemoglobin is oxidized, rendering it unable to transport oxygen effectively.[6][7]

Section 2: Protocol for Safe Handling, Storage, and Engineering Controls

Given the high acute toxicity of 2-Chloro-5-nitroaniline, a multi-layered approach to risk mitigation is essential. This involves a combination of engineering controls, administrative procedures, and personal protective equipment (PPE).

Engineering Controls: The First Line of Defense

The primary principle is to minimize the possibility of exposure. All work with 2-Chloro-5-nitroaniline must be conducted in a properly functioning chemical fume hood.[6] The fume hood acts as the primary containment, protecting the user from inhaling the dust or vapors. For procedures that may generate dust, a glovebox or other closed system provides an even higher level of containment.[3]

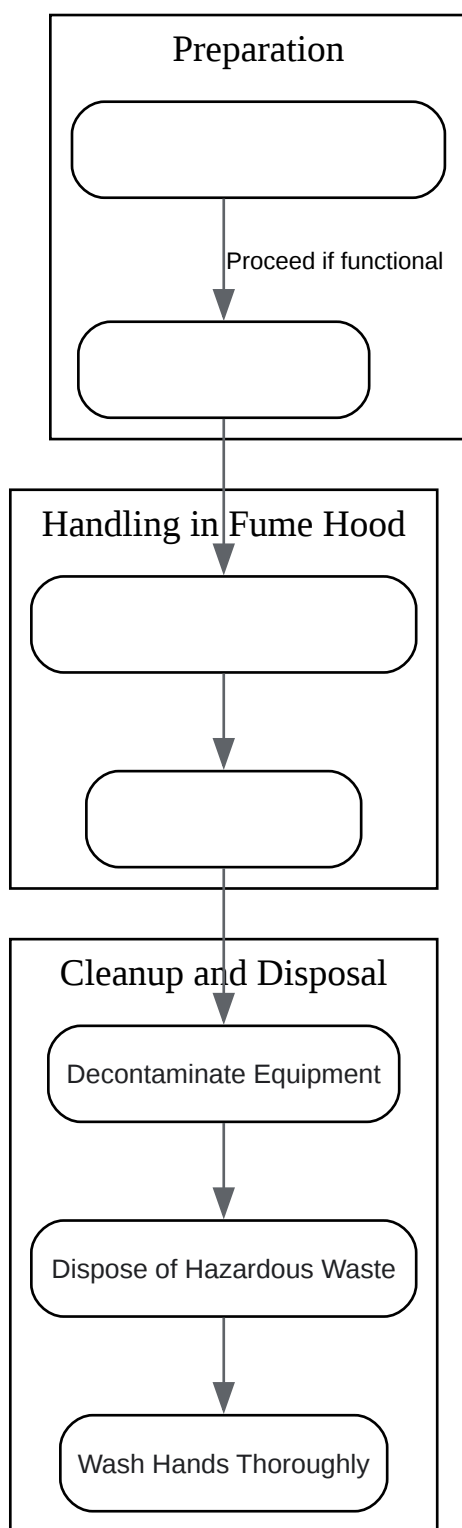
Standard Operating Procedure (SOP) for Handling

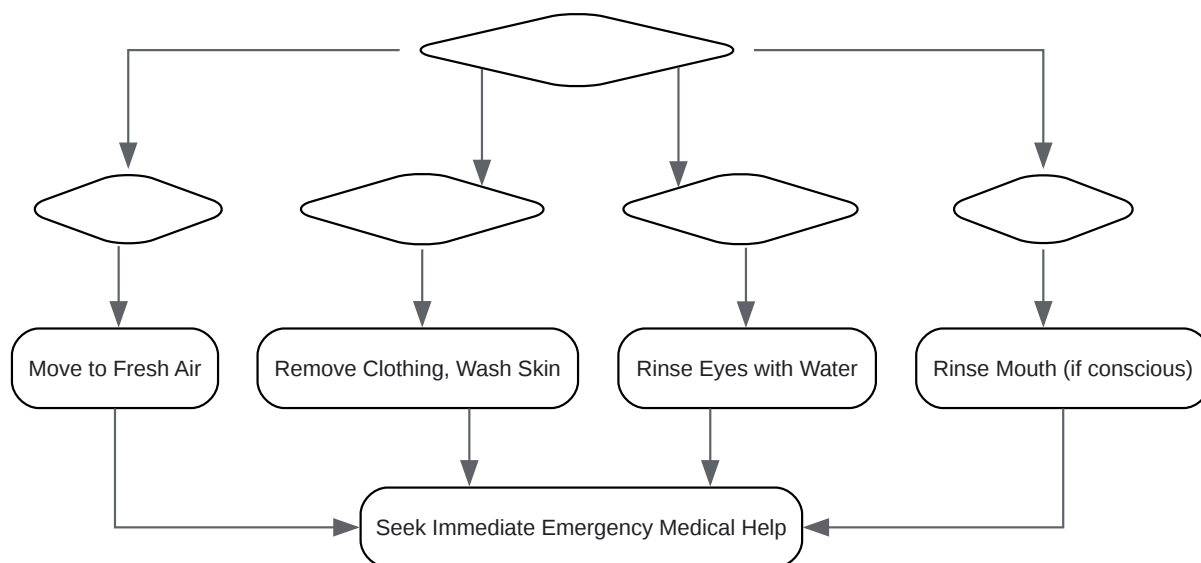
- **Preparation:** Before handling, ensure the chemical fume hood is operational. Designate a specific area within the hood for the work and cover the surface with absorbent, disposable bench paper.
- **Personal Protective Equipment (PPE):** Don a lab coat, chemical-resistant gloves (inspected for integrity before use), and tightly fitting safety goggles.[2] For handling larger quantities or when there is a risk of splashing, a face shield is also required.
- **Weighing and Transfer:** Conduct all weighing and transfer operations within the fume hood. Use non-sparking tools to prevent ignition sources.[2]
- **Post-Handling:** After handling, thoroughly wash hands and any exposed skin with soap and water.[3] Decontaminate all equipment used.
- **Waste Disposal:** All contaminated materials (gloves, bench paper, etc.) and excess chemical must be disposed of as hazardous waste in a clearly labeled, sealed container, following

institutional and local regulations.^[2]^[3]

Storage Requirements

2-Chloro-5-nitroaniline should be stored in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.^[1]^[5] The container must be kept tightly sealed.^[2]^[4] The storage area should be locked and accessible only to authorized personnel.^[2]^[3]





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Caption: Emergency first-aid response flowchart for exposure.

Conclusion

2-Chloro-5-nitroaniline is a highly hazardous substance that demands the utmost respect and adherence to stringent safety protocols. Its high acute toxicity, coupled with the potential for long-term health effects, necessitates a comprehensive safety plan encompassing engineering controls, meticulous handling procedures, and thorough emergency preparedness. By understanding the underlying reasons for these precautions—the compound's ability to cause systemic toxicity and potential genetic damage—researchers can work safely and responsibly, ensuring both personal safety and the integrity of their research.

References

- PubChem. (n.d.). 2-Chloro-5-nitroaniline. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Cole-Parmer. (2005, October 3). Material Safety Data Sheet - 5-Chloro-2-Nitroaniline, 97%. Retrieved from Cole-Parmer. [\[Link\]](#)

- Haz-Map. (n.d.). 2-Chloro-5-nitroaniline. Retrieved from Haz-Map. [[Link](#)]

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Sources

- [1. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [2. ecchemi.com](https://ecchemi.com) [ecchemi.com]
- [3. tcichemicals.com](https://tcichemicals.com) [tcichemicals.com]
- [4. 2-Chloro-5-nitroaniline | C6H5ClN2O2 | CID 22691 - PubChem](#)
[pubchem.ncbi.nlm.nih.gov]
- [5. fishersci.com](https://fishersci.com) [fishersci.com]
- [6. pim-resources.coleparmer.com](https://pim-resources.coleparmer.com) [pim-resources.coleparmer.com]
- [7. 2-Chloro-5-nitroaniline - Hazardous Agents | Haz-Map](https://haz-map.com) [haz-map.com]
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